

# A Comprehensive Technical Guide to the Physical Properties of 2-Nitropentane

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## Compound of Interest

Compound Name: 2-Nitropentane

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This in-depth technical guide provides a detailed overview of the core physical properties of **2-Nitropentane**, a secondary nitroalkane of interest in various chemical syntheses. This document outlines its boiling point and density, provides standardized experimental protocols for their determination, and visually represents its primary synthesis pathways.

## Core Physical Properties

The physical characteristics of **2-Nitropentane** are fundamental to its handling, application in synthetic chemistry, and purification processes. The key physical constants are summarized below.

Physical Property	Value	Units	Conditions
Boiling Point	149	°C	at 760 mmHg
Density	0.943	g/cm <sup>3</sup>	Not Specified

## Experimental Protocols

Accurate determination of physical properties is critical for the reliable use of chemical compounds in research and development. The following sections detail standardized

methodologies for ascertaining the boiling point and density of liquid samples such as **2-Nitropentane**.

## Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For precise measurement, the capillary method is a widely accepted and efficient technique, particularly when working with small sample volumes.<sup>[1]</sup>

Apparatus:

- Thiele tube or a similar heating bath (e.g., oil bath on a hot plate)
- Thermometer
- Capillary tube (sealed at one end)
- Sample tube (e.g., a small test tube)
- Rubber band or wire for attaching the sample tube to the thermometer

Procedure:

- A small amount of **2-Nitropentane** is placed into the sample tube.
- The capillary tube, with its open end downwards, is placed inside the sample tube.
- The sample tube is securely attached to the thermometer, ensuring the bulb of the thermometer is level with the sample.
- The assembly is then immersed in the heating bath.
- The bath is heated gently and evenly.
- As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- Upon reaching the boiling point, the vapor pressure of the **2-Nitropentane** will equal the atmospheric pressure, resulting in a rapid and continuous stream of bubbles from the

capillary tube.[1]

- The heat source is then removed, and the bath is allowed to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid begins to be drawn into the capillary tube.[2]

## Determination of Density

The density of a substance is its mass per unit volume. For a liquid like **2-Nitropentane**, this can be determined with a high degree of accuracy using a pycnometer or, more simply, with a calibrated pipette and a precise analytical balance.

Apparatus:

- Volumetric pipette (e.g., 1 mL or 5 mL)
- Analytical balance
- Beaker or weighing vessel

Procedure:

- The mass of a clean, dry beaker is accurately measured and recorded using the analytical balance.
- A precise volume of **2-Nitropentane** is transferred into the beaker using the volumetric pipette.
- The mass of the beaker containing the **2-Nitropentane** is then measured and recorded.
- The mass of the **2-Nitropentane** is calculated by subtracting the mass of the empty beaker from the mass of the beaker with the liquid.
- The density is then calculated by dividing the mass of the **2-Nitropentane** by the volume of the liquid transferred by the pipette.

## Synthesis Pathways of 2-Nitropentane

**2-Nitropentane** can be synthesized through several routes. The two primary methods involve the nucleophilic substitution of an alkyl halide and the oxidation of an oxime.[3] These pathways are illustrated in the diagram below.

Caption: Synthesis pathways for **2-Nitropentane**.

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